

Preparing Seclidemstat Mesylate for In Vitro Success: A Detailed Guide

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Compound of Interest

Compound Name: *Seclidemstat mesylate*

Cat. No.: *B8210197*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and critical data for the preparation and use of **Seclidemstat mesylate** (SP-2577 mesylate) in a variety of in vitro experimental settings. This document is intended to serve as a comprehensive resource to ensure reproducible and accurate results in studies investigating the therapeutic potential of this potent and reversible inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A).

Quantitative Data Summary

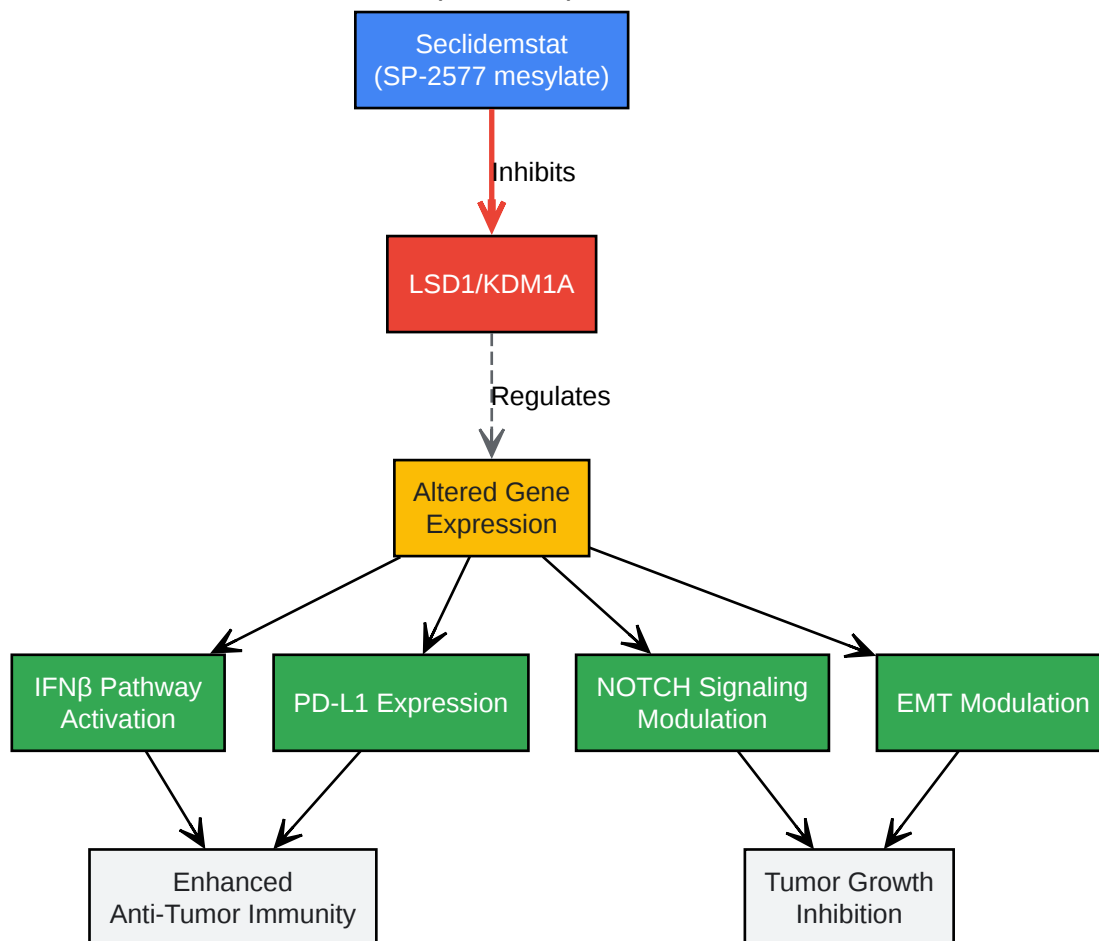
Seclidemstat mesylate's efficacy and solubility are key parameters for successful experimental design. The following table summarizes essential quantitative data for this compound.

Parameter	Value	Notes
IC ₅₀	13 nM	Half-maximal inhibitory concentration against LSD1/KDM1A in cell-free assays.[1][2]
K _i	31 nM	Inhibitor constant for LSD1/KDM1A.[2]
Solubility in DMSO	53.33 mg/mL (97.49 mM)[2]	Use of fresh, non-hygroscopic DMSO is crucial as moisture can reduce solubility.[1][2] Ultrasonic assistance may be required.[2]
Solubility in Water	< 0.1 mg/mL (Insoluble)[1][2]	
Solubility in Ethanol	< 1 mg/mL (Insoluble)[1]	
Effective In Vitro Concentration	0.013 - 3 µM	Effective concentrations can vary depending on the cell line and experimental endpoint.[1][2]
Molar Mass	450.94 g/mol	(Seclidemstat base)[3]

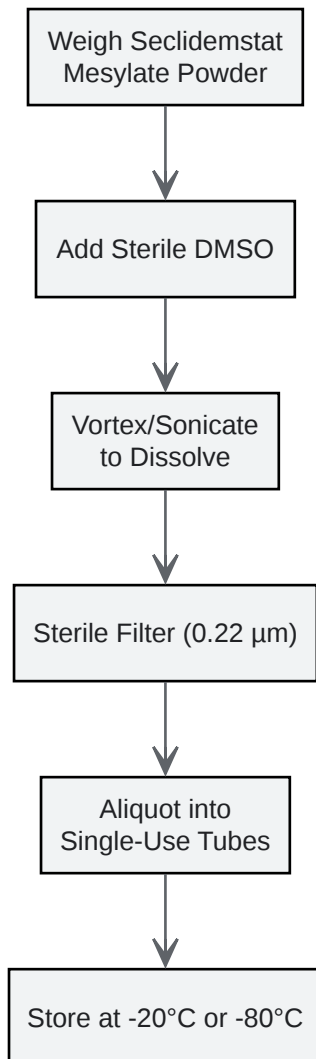
Mechanism of Action and Signaling Pathways

Seclidemstat is a non-competitive and reversible inhibitor of LSD1, a key enzyme involved in epigenetic regulation.[2][4] By inhibiting LSD1, Seclidemstat blocks both its enzymatic and scaffolding functions, leading to the reprogramming of gene expression that underpins tumor growth and immune evasion.[3] This activity impacts several critical signaling pathways, including the activation of the IFN β pathway, promotion of PD-L1 expression, and modulation of NOTCH signaling and the epithelial-to-mesenchymal transition (EMT).[1][5]

Seclidemstat (SP-2577) Mechanism of Action



Workflow for Seclidemstat Mesylate Stock Preparation



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